

# Lanthanum Decanoate (CAS Number 62654-13-1): A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: Lanthanum decanoate

Cat. No.: B15349845

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## Abstract

**Lanthanum decanoate** (CAS No. 62654-13-1) is a lanthanum salt of decanoic acid, belonging to the family of metal carboxylates. While specific research on **lanthanum decanoate** is limited, this guide provides a comprehensive overview of its expected chemical and physical properties, potential synthesis methods, and possible biological activities, drawing parallels from research on other lanthanide decanoates and the known effects of lanthanum ions. This document aims to serve as a foundational resource for researchers and professionals in drug development and materials science, highlighting areas for future investigation.

## Chemical and Physical Properties

**Lanthanum decanoate** is an inorganic compound with the chemical formula  $C_{30}H_{57}LaO_6$  and a molecular weight of 652.68 g/mol .<sup>[1]</sup><sup>[2]</sup><sup>[3]</sup> It is also known by synonyms such as Lanthanum(3+) decanoate, Tri(decanoic acid)lanthanum salt, and Trisdecanoic acid lanthanum salt.<sup>[3]</sup>

Table 1: Physicochemical Properties of **Lanthanum Decanoate**

Property	Value	Reference(s)
CAS Number	62654-13-1	[1][2][3]
Molecular Formula	C <sub>30</sub> H <sub>57</sub> LaO <sub>6</sub>	[1][3]
Molecular Weight	652.68 g/mol	[1][3]
Synonyms	Lanthanum(3+) decanoate, Tri(decanoic acid)lanthanum salt, Trisdecanoic acid lanthanum salt	[3]
Appearance	Expected to be a white solid.	General knowledge
Solubility	Expected to have low solubility in water and higher solubility in nonpolar organic solvents.	General knowledge
Melting Point	Data not available for lanthanum decanoate. Related lanthanide decanoates exhibit liquid crystalline phase transitions at elevated temperatures.[4][5]	[4][5]

## Synthesis and Characterization

While a specific, detailed experimental protocol for the synthesis of **lanthanum decanoate** is not readily available in the published literature, a general and effective method can be extrapolated from the synthesis of other lanthanide decanoate nanoparticles. A microwave-assisted synthesis is a facile and rapid method for producing such materials.[4][5]

## Experimental Protocol: Microwave-Assisted Synthesis of Lanthanum Decanoate Nanoparticles

This protocol is adapted from the synthesis of other lanthanide decanoate nanoparticles and is expected to be applicable to **lanthanum decanoate**. [4][5]

Materials:

- Lanthanum(III) nitrate hexahydrate ( $\text{La}(\text{NO}_3)_3 \cdot 6\text{H}_2\text{O}$ )
- Decanoic acid ( $\text{C}_{10}\text{H}_{20}\text{O}_2$ )
- Ethanol (95%)
- Deionized water

Equipment:

- Microwave reactor
- Reaction vessel (e.g., 50 mL glass vial with a stir bar)
- Centrifuge
- Freeze-dryer or vacuum oven

Procedure:

- In a 50 mL reaction vial, dissolve 1 mmol of lanthanum(III) nitrate hexahydrate in a mixture of 10 mL of ethanol and 5 mL of deionized water.
- Add 3 mmol of decanoic acid to the solution.
- Seal the vial and place it in the microwave reactor.
- Heat the reaction mixture to 120°C and hold for 15 minutes with constant stirring.
- After the reaction is complete, allow the mixture to cool to room temperature.
- Collect the resulting white precipitate by centrifugation at 8000 rpm for 10 minutes.
- Wash the precipitate three times with ethanol to remove any unreacted starting materials.
- Dry the final product under vacuum or by freeze-drying to obtain **lanthanum decanoate** nanoparticles.

## Characterization Methods

Table 2: Characterization Techniques for **Lanthanum Decanoate**

Technique	Expected Observations	Reference(s)
Transmission Electron Microscopy (TEM)	Nanoparticles with a spherical morphology, with sizes potentially under 100 nm.[4][5]	[4][5]
Differential Scanning Calorimetry (DSC)	Expected to show phase transitions corresponding to liquid crystalline phases. Bulk lanthanide decanoates may not show liquid crystalline behavior, but nanoscale versions do.[4][5]	[4][5]
Powder X-ray Diffraction (PXRD)	A lamellar structure is expected, consisting of inorganic lanthanum ion layers separated by a bilayer of decanoate anions.[4][5]	[4][5]
Fourier-Transform Infrared (FT-IR) Spectroscopy	Strong bands in the 1600-3000 $\text{cm}^{-1}$ range corresponding to symmetric and asymmetric stretching modes of methyl and methylene groups. The absence of a strong band around 1700 $\text{cm}^{-1}$ (characteristic of the carboxylic acid C=O stretch) and the presence of two strong peaks around 1520-1550 $\text{cm}^{-1}$ and 1410-1420 $\text{cm}^{-1}$ indicate the formation of the carboxylate salt with a chelating bidentate coordination to the lanthanum ion.[6]	[6]
Nuclear Magnetic Resonance (NMR) Spectroscopy	$^1\text{H}$ and $^{13}\text{C}$ NMR would confirm the presence of the decanoate alkyl chain. Due to the	[7]

quadrupolar nature of the lanthanum nucleus, signals from the carboxylate group might be broad.[7]

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## Potential Biological Activity and Signaling Pathways

Specific studies on the biological activity of **lanthanum decanoate** are lacking. However, the known effects of lanthanum ions ( $\text{La}^{3+}$ ) on cellular systems provide a basis for predicting its potential biological impact. Lanthanum is known to act as a calcium antagonist and can interfere with various calcium-dependent cellular processes.[8]

## General Toxicity of Lanthanum

Exposure to lanthanum salts has been associated with neurotoxicity.[9] The proposed mechanisms for this toxicity include:

- **Activation of Apoptosis and Autophagy:** Lanthanum can trigger programmed cell death pathways.[9]
- **Oxidative Stress:** It can lead to an increase in reactive oxygen species (ROS) and disrupt antioxidant defenses.[9]
- **Mitochondrial Dysfunction:** Lanthanum can impair mitochondrial function, a key aspect of cellular health.[9]
- **Inflammatory Pathways:** Lanthanum exposure can activate inflammatory responses within cells.[9]

It is important to note that the toxicity of lanthanum compounds can be size-dependent, with nanoparticles sometimes exhibiting greater toxicity than micro-sized particles.[10]

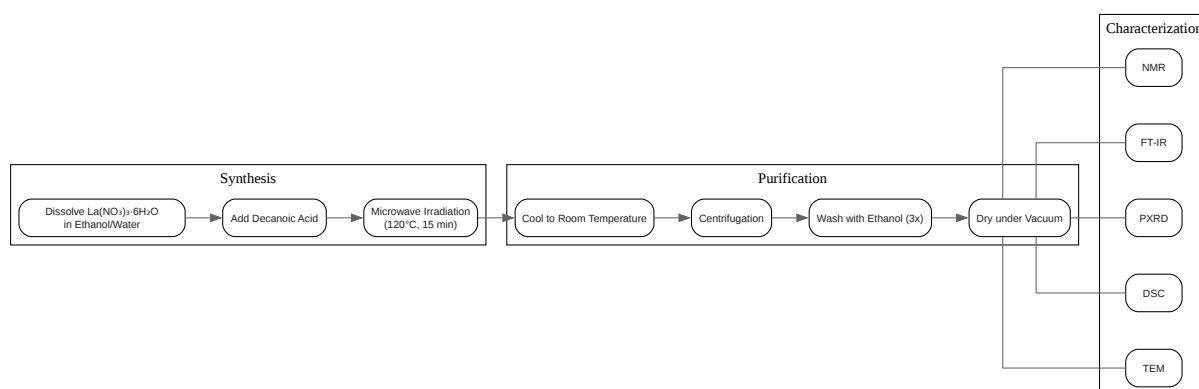
## Potential Signaling Pathways

Lanthanum ions have been shown to influence intracellular signaling cascades, notably the extracellular signal-regulated kinase (ERK) pathway.  $\text{La}^{3+}$  can induce ERK phosphorylation through mechanisms that may be distinct from those of calcium, suggesting a unique

interaction with cellular sensing mechanisms.[11] The decanoate moiety could potentially influence the cellular uptake and distribution of lanthanum, possibly leading to different biological effects compared to more common lanthanum salts like lanthanum chloride or nitrate.

## Visualizations

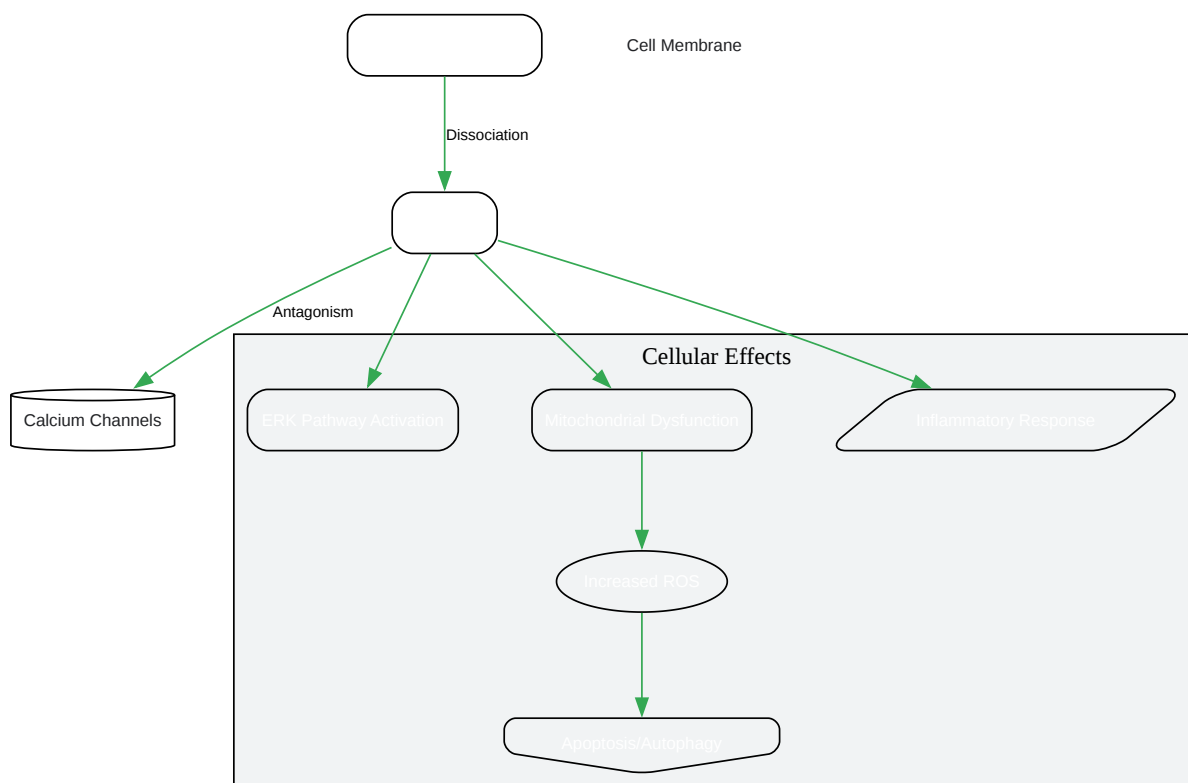
### Experimental Workflow



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Caption: Microwave-assisted synthesis workflow for **lanthanum decanoate** nanoparticles.

## Generalized Signaling Pathway



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Caption: Potential cellular signaling effects of lanthanum ions.

## Applications and Future Directions

While specific applications for **lanthanum decanoate** are not well-documented, its properties suggest several areas of potential interest:

- **Drug Delivery:** The long alkyl chains of the decanoate moiety could be exploited for the formulation of lipid-based drug delivery systems or as a means to achieve sustained release of lanthanum ions.[12][13]
- **Liquid Crystals:** The liquid crystalline properties of lanthanide decanoates at the nanoscale open up possibilities for applications in optical and electronic materials.[4][5][14]
- **Catalysis:** Lanthanum-containing materials are known to have catalytic activity, and **lanthanum decanoate** could be explored as a catalyst or catalyst precursor.

Future research should focus on the detailed synthesis and characterization of **lanthanum decanoate** to establish a complete physicochemical profile. Furthermore, in-depth biological studies are needed to understand its specific toxicological profile and to explore any potential therapeutic applications, particularly in relation to its effects on calcium signaling and other cellular pathways.

## Conclusion

**Lanthanum decanoate** is a compound with potential for applications in materials science and biomedicine. Although specific data is currently scarce, this guide provides a framework for understanding its expected properties and for guiding future research. The synthesis, characterization, and biological evaluation of this compound are promising avenues for scientific investigation.

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